

H-Phe(4-Ac)-OH: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **H-Phe(4-Ac)-OH**

Cat. No.: **B554237**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **H-Phe(4-Ac)-OH** (4-Acetyl-L-phenylalanine), a non-canonical amino acid increasingly utilized in scientific research and drug development. Due to the limited availability of specific toxicological data for this compound, this document combines information from Safety Data Sheets (SDS), established guidelines for handling similar chemical compounds, and standardized experimental protocols for safety assessment.

Hazard Identification and Classification

H-Phe(4-Ac)-OH and its hydrochloride salt are classified as irritants. Direct contact may cause skin and eye irritation, and inhalation of dust particles may lead to respiratory tract irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **H-Phe(4-Ac)-OH** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1]
Molecular Weight	207.23 g/mol	[1]
Appearance	White to off-white solid/powder	
CAS Number	122555-04-8	[1]

Toxicological Data Summary

Specific quantitative toxicological data for **H-Phe(4-Ac)-OH**, such as LD₅₀ (median lethal dose) or LC₅₀ (median lethal concentration), are not readily available in the public domain. However, studies on related phenylalanine derivatives provide some insights into their potential biological effects. For instance, a study on phenylalanine butyramide indicated a lack of genotoxicity in the Ames test and micronucleus assay. Conversely, research on DL-p-chlorophenylalanine and its N-acyl derivatives showed that while the parent compound was not genotoxic, some derivatives exhibited genotoxic and mutagenic properties.[\[1\]](#) This highlights the importance of the specific chemical structure in determining the toxicological profile.

Endpoint	Result	Compound	Reference
Genotoxicity (Ames Test)	No mutagenic properties observed	Phenylalanine butyramide	
Genotoxicity (Micronucleus Test)	No chromosomal breaks observed	Phenylalanine butyramide	
Genotoxicity (Bacterial Assay)	No detectable genotoxic/mutagenic activity	DL-p-chlorophenylalanine	[1]
Genotoxicity (Bacterial Assay)	Weak genotoxicity	Methyl ester of DL-p-chlorophenylalanine	[1]
Genotoxicity (Bacterial Assay)	Appreciable genotoxicity and mutagenicity	N-benzyloxycarbonyl and N-(p-nitrophenoxyacetyl) derivatives of DL-p-chlorophenylalanine	[1]

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Use appropriate personal protective equipment (PPE) as detailed in Section 5.
- Wash hands thoroughly after handling.
- Avoid dust formation.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.

- Recommended storage temperatures are typically between 2-8°C.
- Keep away from strong oxidizing agents.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented when handling **H-Phe(4-Ac)-OH**.

Protection Type	Recommendation
Eye/Face Protection	Use chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.

- Specific Hazards: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

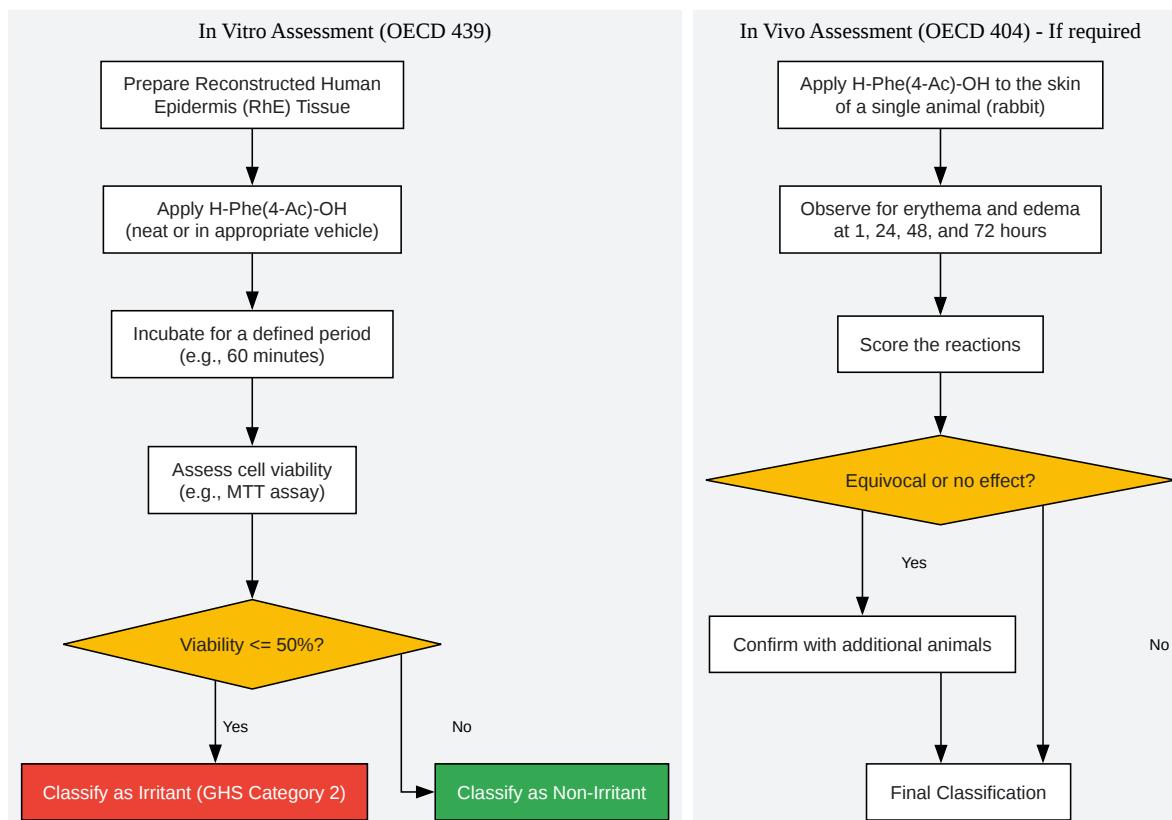
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

Experimental Safety Protocols

Detailed methodologies for key safety assessment experiments are provided below. These are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation/Corrosion Testing (OECD 439 & 404)

This protocol outlines an in vitro and in vivo approach to assess the skin irritation potential of **H-Phe(4-Ac)-OH**.



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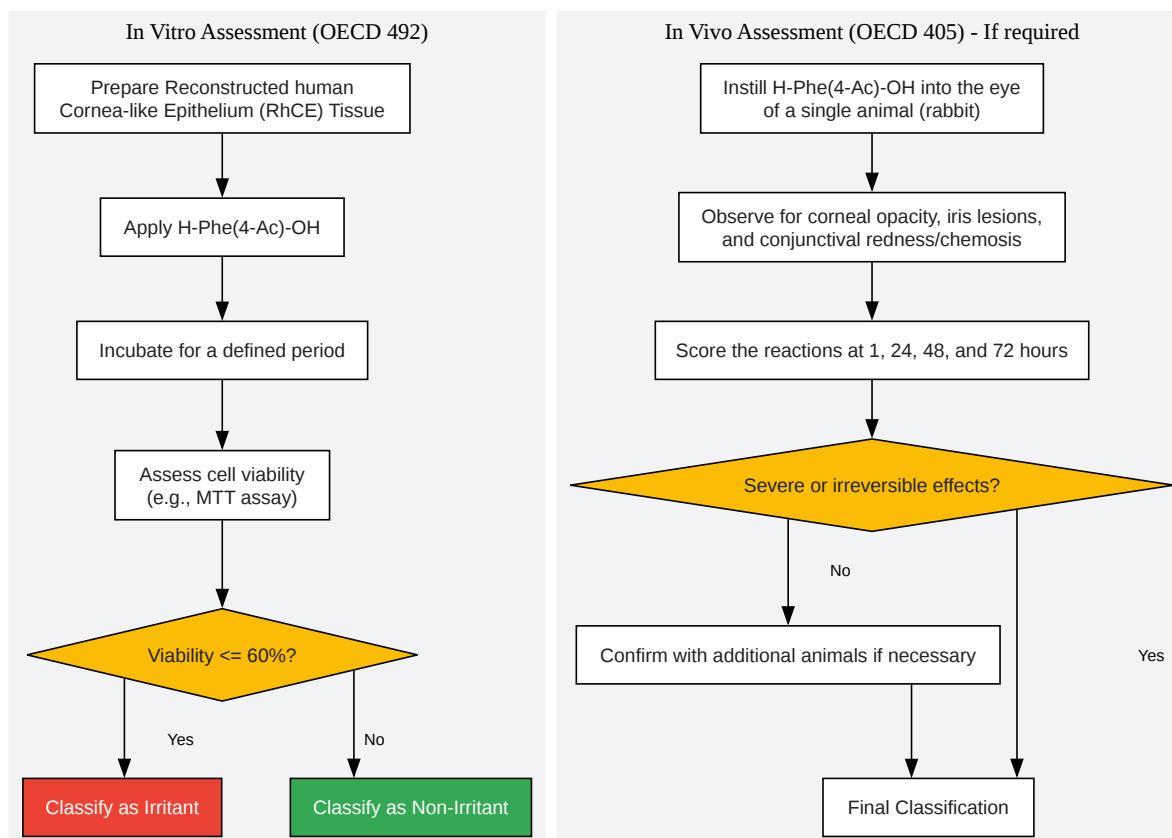
Caption: Workflow for Skin Irritation/Corrosion Assessment.

Methodology:

- In Vitro Screen (OECD 439):
 - A reconstructed human epidermis (RhE) model is treated with **H-Phe(4-Ac)-OH**.
 - After a 60-minute exposure and a 42-hour post-incubation period, cell viability is measured using the MTT assay.
 - A reduction in tissue viability below 50% compared to the negative control indicates an irritant potential.
- In Vivo Test (OECD 404):
 - If required by regulatory bodies, a single dose of 0.5 g of **H-Phe(4-Ac)-OH** is applied to a small area of the skin of an albino rabbit for 4 hours.
 - The skin is observed for erythema and edema at specified intervals (1, 24, 48, and 72 hours) after patch removal.
 - The severity of the reactions is scored. If results are equivocal, the test is confirmed on additional animals.

Eye Irritation/Corrosion Testing (OECD 492 & 405)

This protocol describes an in vitro and in vivo approach to evaluate the potential of **H-Phe(4-Ac)-OH** to cause eye irritation.

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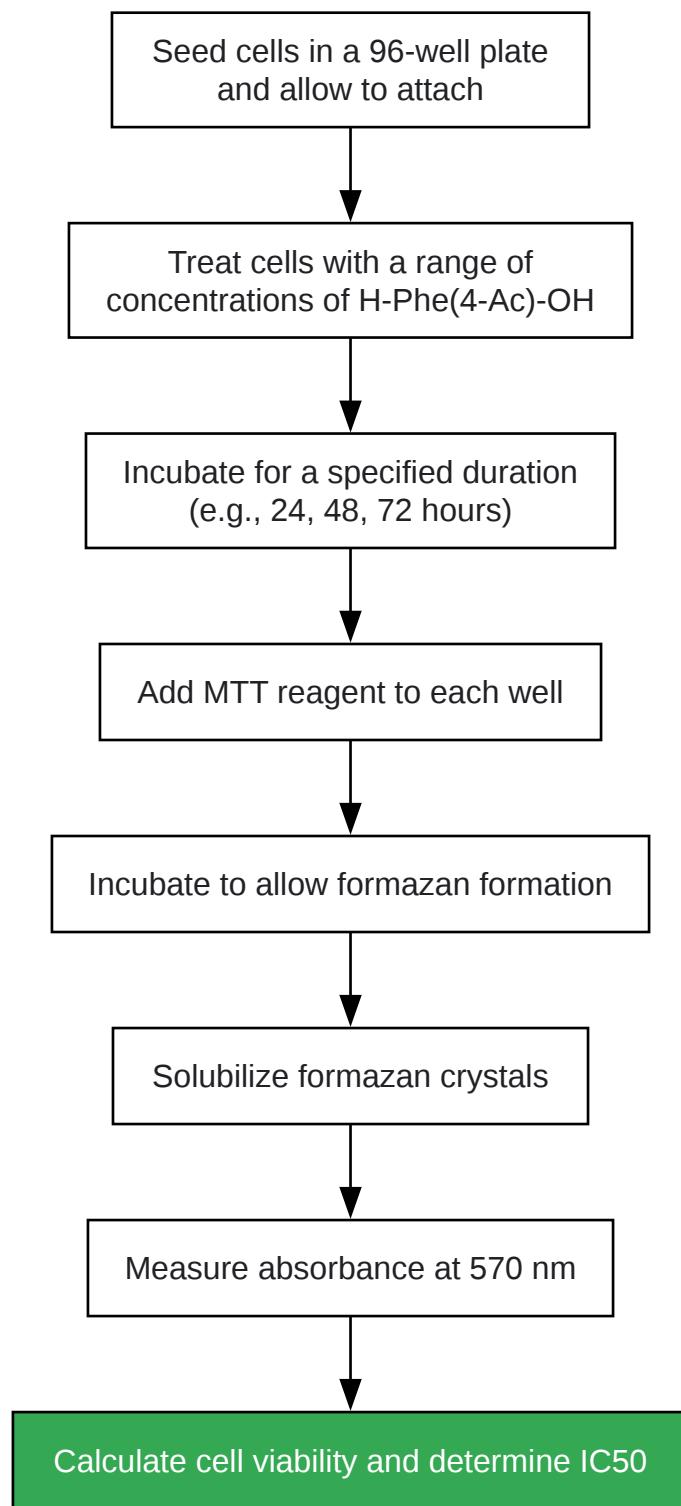
Caption: Workflow for Eye Irritation/Corrosion Assessment.

Methodology:

- In Vitro Screen (OECD 492):
 - A reconstructed human cornea-like epithelium (RhCE) model is exposed to **H-Phe(4-Ac)-OH**.
 - Cell viability is determined after treatment. A reduction in tissue viability below 60% of the control is indicative of an irritant.
- In Vivo Test (OECD 405):
 - If necessary, a single dose of **H-Phe(4-Ac)-OH** (0.1 g for solids) is instilled into the conjunctival sac of one eye of an albino rabbit.
 - The eye is examined for corneal opacity, iris lesions, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after application.
 - The severity of the ocular lesions is scored to determine the irritation potential.

In Vitro Cytotoxicity Assay (MTT Assay)

This assay determines the concentration of **H-Phe(4-Ac)-OH** that causes a 50% reduction in cell viability (IC50).



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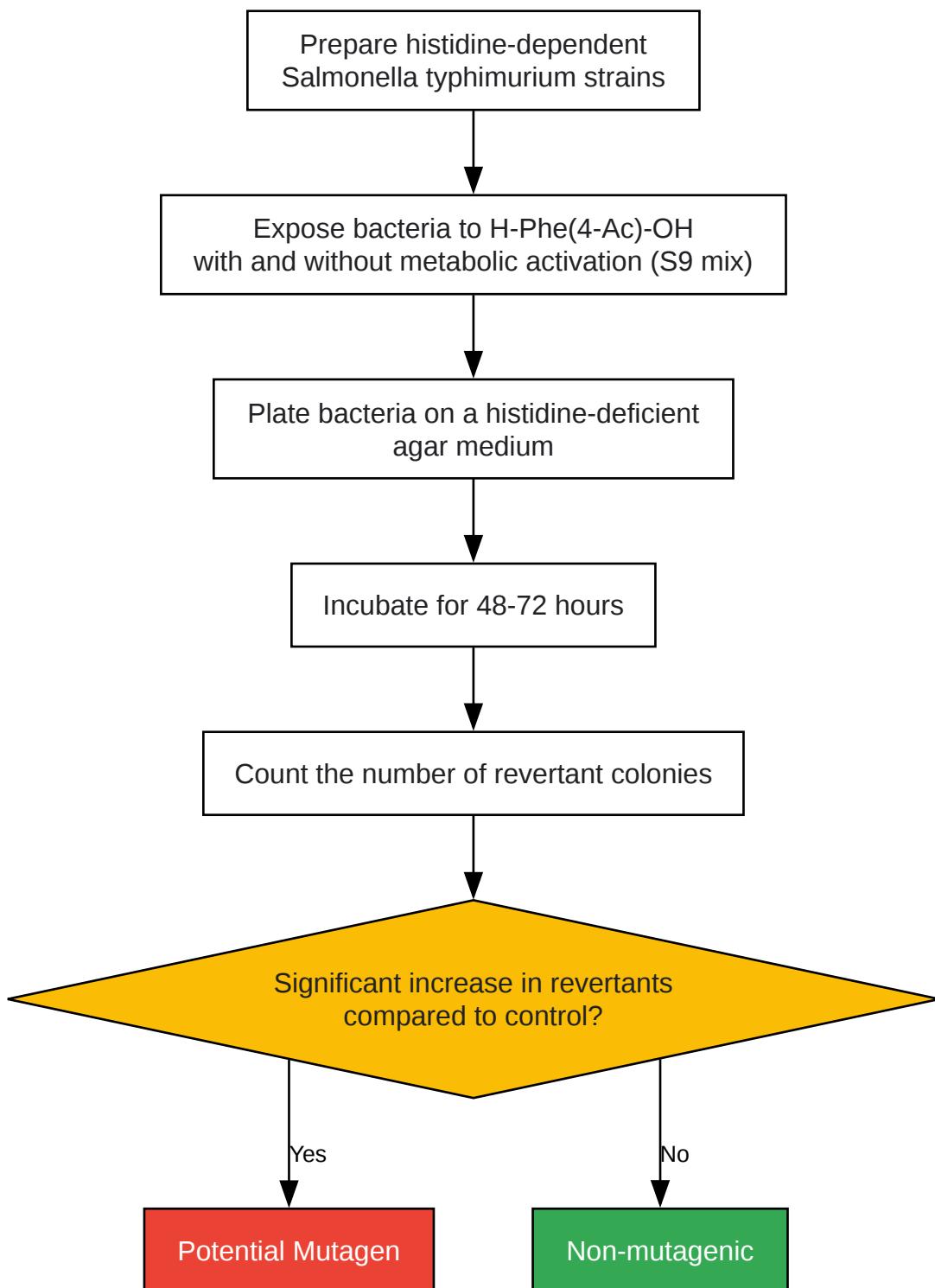
Caption: Workflow for In Vitro Cytotoxicity (MTT) Assay.

Methodology:

- Cells are seeded in a 96-well plate and allowed to adhere.
- The cells are then treated with various concentrations of **H-Phe(4-Ac)-OH**.
- After an incubation period (e.g., 24, 48, or 72 hours), MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well.
- Viable cells with active metabolism convert the MTT into a purple formazan product.
- The formazan crystals are solubilized, and the absorbance is measured at approximately 570 nm.
- Cell viability is calculated as a percentage of the untreated control, and the IC₅₀ value is determined.

Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.



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Caption: Workflow for the Bacterial Reverse Mutation (Ames) Test.

Methodology:

- Histidine-dependent strains of *Salmonella typhimurium* are used.
- The bacteria are exposed to various concentrations of **H-Phe(4-Ac)-OH**, both with and without a metabolic activation system (S9 mix from rat liver).
- The treated bacteria are plated on a minimal agar medium lacking histidine.
- Only bacteria that have undergone a reverse mutation to regain the ability to synthesize histidine will grow and form colonies.
- A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic potential.

Conclusion

H-Phe(4-Ac)-OH is a valuable research tool, but it requires careful handling due to its irritant properties. While specific toxicological data for this compound is limited, adherence to the safety guidelines outlined in this document, based on available SDS and established protocols for similar compounds, is crucial to ensure the safety of laboratory personnel. Researchers are encouraged to perform a thorough risk assessment before use and to consult the latest Safety Data Sheet from their supplier. Further studies are warranted to fully characterize the toxicological profile of **H-Phe(4-Ac)-OH**.

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References

- 1. Evaluation of genotoxicity and mutagenicity of DL-p-chlorophenylalanine, its methyl ester and some N-acyl derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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